

AZ191 Technical Support Center: Solution Stability and Storage Guidelines

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Compound of Interest

Compound Name: AZ191

Cat. No.: B605721

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **AZ191**, a potent and selective DYRK1B inhibitor. Adherence to these guidelines is crucial for ensuring the integrity and reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: How should solid **AZ191** be stored?

A1: Solid **AZ191** is stable for at least four years when stored at -20°C.[1] It is shipped at room temperature, and short periods at higher temperatures, such as during shipping, are not expected to significantly affect its stability or efficacy.[2] For long-term storage, it is recommended to keep the compound in a tightly sealed vial at -20°C.[1][3][4]

Q2: What is the recommended solvent for preparing **AZ191** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **AZ191**. [3][4] It is important to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.[3]

Q3: What are the maximum soluble concentrations of **AZ191** in common solvents?

A3: The solubility of **AZ191** varies depending on the solvent. The following table summarizes the maximum reported concentrations.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	86	200.22
Ethanol	33	-
DMF	2	-
Ethanol:PBS (pH 7.2) (1:1)	0.5	-

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Q4: How should **AZ191** stock solutions be stored?

A4: Once prepared, stock solutions should be aliquoted into tightly sealed vials to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[\[3\]](#) The stability of stock solutions under these conditions is provided in the table below.

Storage Temperature	Recommended Storage Duration
-20°C	Up to 1 month [2] [3]
-80°C	Up to 1 year [3] or 2 years [5]

Q5: Is **AZ191** stable in aqueous solutions or cell culture media?

A5: While **AZ191** is used in aqueous-based in vitro and in vivo experiments, its long-term stability in these solutions is not well-documented in publicly available literature. For in vivo studies, it is often recommended to prepare fresh solutions daily.[\[5\]](#) For cell-based assays, it is best practice to prepare working solutions from a frozen DMSO stock immediately before use. To ensure the reliability of your experiments, it is highly recommended to perform your own stability assessment in your specific aqueous buffer or cell culture medium.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Precipitation observed in stock solution upon thawing.	- Solution may have been frozen and thawed multiple times.- The storage duration may have exceeded the recommended limit.- The initial solvent may not have been anhydrous.	- Prepare fresh stock solution from solid compound.- Ensure you are aliquoting the stock solution to minimize freeze-thaw cycles.- Use fresh, high-quality anhydrous DMSO.
Inconsistent results in cell-based assays.	- Degradation of AZ191 in the working solution (cell culture medium).- Adsorption of the compound to plasticware.	- Prepare fresh working solutions for each experiment immediately before use.- Consider performing a time-course experiment to assess the stability of AZ191 in your specific cell culture medium.- Use low-binding plasticware for solution preparation and experiments.
Difficulty dissolving AZ191 in DMSO.	- The compound may have absorbed moisture.- The DMSO may not be of sufficient purity or may contain water.	- Ensure the solid compound is stored in a desiccator.- Use fresh, anhydrous, research-grade DMSO.[3] Gentle warming and vortexing can aid dissolution.

Experimental Protocols

Protocol for Preparation of AZ191 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AZ191** in DMSO.

Materials:

- **AZ191** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, low-binding microcentrifuge tubes
- Calibrated pipette

Procedure:

- Allow the vial of solid **AZ191** and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Calculate the required mass of **AZ191** for your desired volume and concentration (Molecular Weight: 429.52 g/mol). For example, for 1 mL of a 10 mM solution, you will need 4.295 mg of **AZ191**.
- Weigh the calculated amount of **AZ191** and transfer it to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the **AZ191** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Once fully dissolved, aliquot the stock solution into smaller volumes in sterile, tightly sealed, low-binding tubes to avoid repeated freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C as recommended.

Protocol for Assessing the Stability of **AZ191** in Aqueous Solution

This protocol provides a general framework for determining the stability of **AZ191** in a specific aqueous buffer or cell culture medium using High-Performance Liquid Chromatography (HPLC).

Materials:

- **AZ191** DMSO stock solution

- Aqueous buffer or cell culture medium of interest
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV-Vis)
- Incubator set to the desired experimental temperature (e.g., 37°C)
- Sterile, low-binding tubes

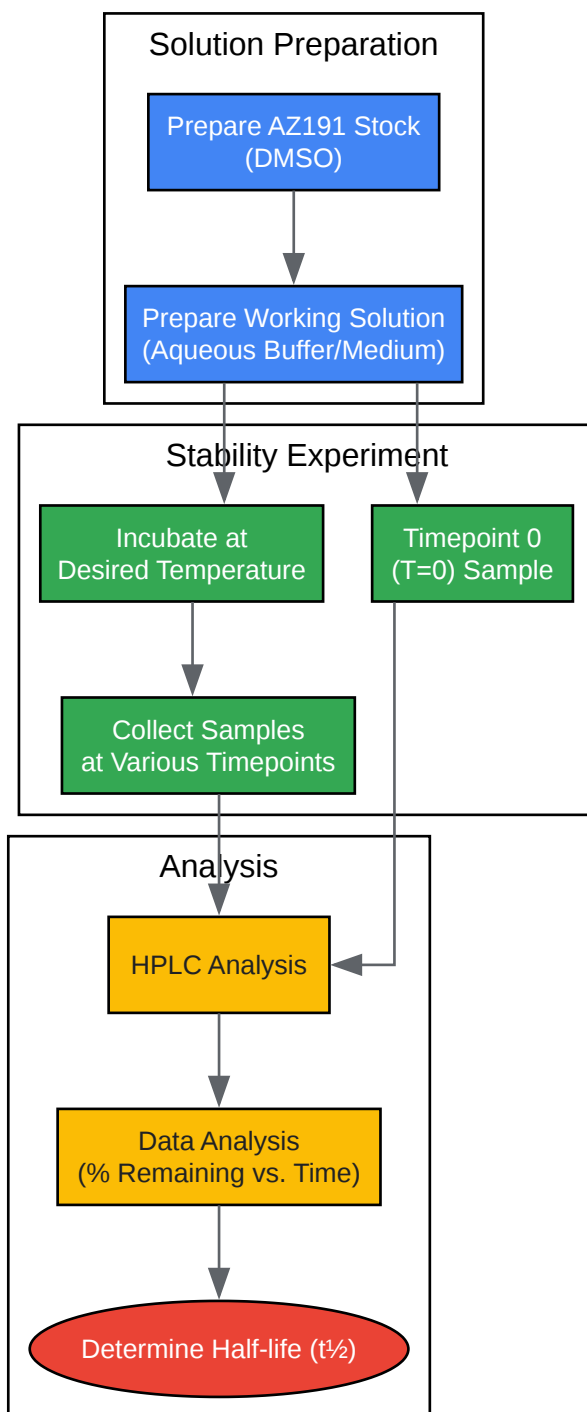
Procedure:

- Preparation of Working Solution: Prepare a working solution of **AZ191** in the aqueous buffer or medium of interest at the desired final concentration. Ensure the final DMSO concentration is low (typically $\leq 0.1\%$) to avoid solvent effects.
- Timepoint 0 (T=0) Sample: Immediately after preparation, take an aliquot of the working solution, and either inject it directly onto the HPLC system or quench the reaction (e.g., by adding an equal volume of cold acetonitrile) and store it at -80°C for later analysis.
- Incubation: Incubate the remaining working solution at the desired temperature (e.g., 37°C for cell culture conditions).
- Timepoint Sampling: At various time points (e.g., 2, 4, 8, 24, 48 hours), collect aliquots of the incubated solution. Process these samples in the same manner as the T=0 sample.
- HPLC Analysis:
 - Develop an HPLC method that provides good separation of the parent **AZ191** peak from any potential degradation products.
 - Analyze all samples (T=0 and subsequent time points) using the developed HPLC method. .
- Data Analysis:
 - Determine the peak area of the parent **AZ191** compound at each time point.
 - Normalize the peak area at each time point to the peak area at T=0 to determine the percentage of **AZ191** remaining.

- Plot the percentage of **AZ191** remaining versus time to determine the stability profile and calculate the half-life ($t_{1/2}$) of the compound under the tested conditions.

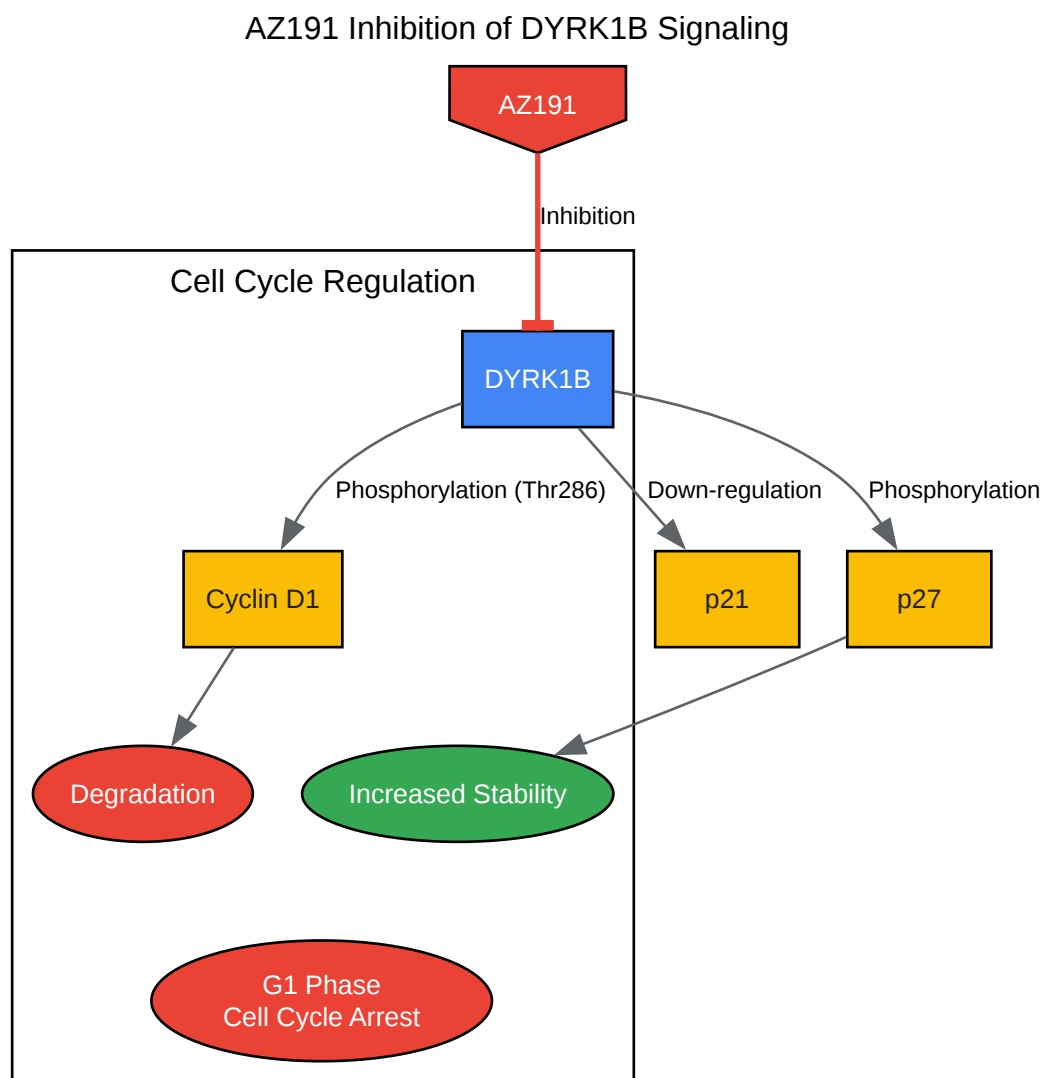
Visualizations

AZ191 Stability Assessment Workflow



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Caption: Workflow for assessing **AZ191** stability in aqueous solutions.



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Caption: **AZ191** inhibits DYRK1B, affecting cell cycle regulators.

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